

A Technical Guide to the Molecular Properties of Silicon Disulfide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Silicon disulfide*

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This document provides a focused technical overview of the fundamental molecular properties of **silicon disulfide**, including its molecular formula and molar mass. The information is presented to be a precise reference for scientific and research applications.

Molecular Formula

Silicon disulfide is an inorganic compound with the chemical formula SiS_2 .^{[1][2]} This formula indicates that each molecule of **silicon disulfide** is composed of one silicon atom covalently bonded to two sulfur atoms. Like silicon dioxide (SiO_2), the material is polymeric, but it adopts a one-dimensional chain structure of edge-shared tetrahedra.^[1]

Molar Mass and Calculation Methodology

The molar mass of a compound is a fundamental physical property, representing the mass of one mole of its molecules. The calculation is based on the standard atomic weights of its constituent elements.

The molar mass of **silicon disulfide** (SiS_2) is determined by summing the atomic mass of one silicon atom and two sulfur atoms. The standard atomic weights are sourced from the International Union of Pure and Applied Chemistry (IUPAC).

- Identify Constituent Elements: The molecular formula SiS_2 indicates the presence of Silicon (Si) and Sulfur (S).
- Determine Stoichiometry: Note the number of atoms of each element in the formula: one Si atom and two S atoms.
- Obtain Standard Atomic Weights:
 - The standard atomic weight of Silicon (Si) is approximately 28.085 g/mol .[\[3\]](#)[\[4\]](#)
 - The standard atomic weight of Sulfur (S) is approximately 32.06 g/mol .[\[5\]](#)[\[6\]](#)
- Calculate Molar Mass:
 - Molar Mass = (1 × Atomic Mass of Si) + (2 × Atomic Mass of S)
 - Molar Mass = (1 × 28.085 g/mol) + (2 × 32.06 g/mol)
 - Molar Mass = 28.085 g/mol + 64.12 g/mol
 - Molar Mass ≈ 92.21 g/mol

The accepted molar mass for **silicon disulfide** is approximately 92.22 g/mol .[\[1\]](#)[\[7\]](#)[\[8\]](#)

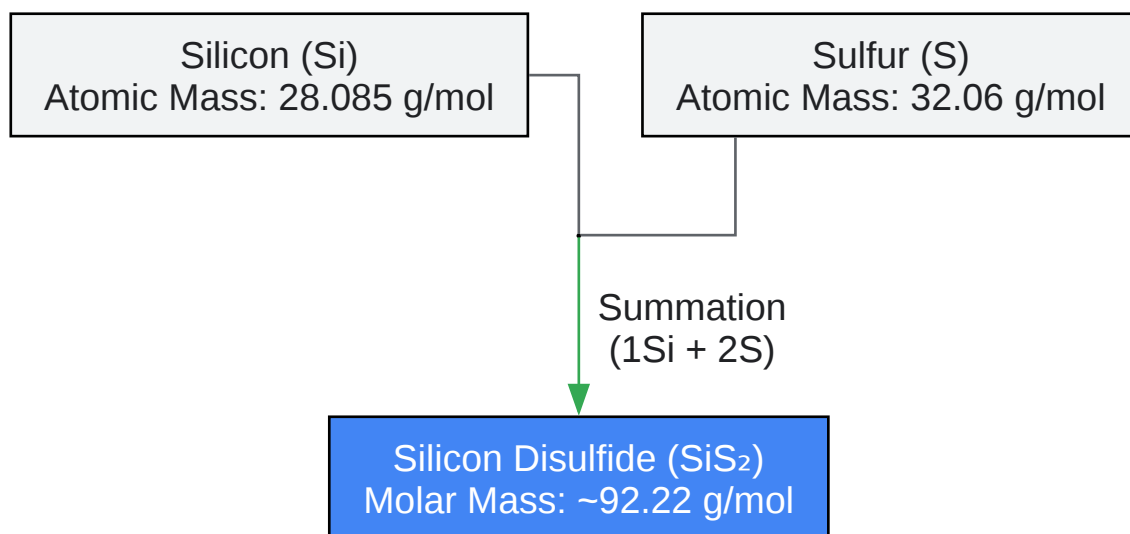
Data Presentation: Atomic and Molecular Weights

The quantitative data used in the determination of the molar mass of **silicon disulfide** are summarized in the table below for clear reference and comparison.

Element/Compound	Symbol/Formula	Atomic/Molar Mass (g/mol)
Silicon	Si	28.085 [3] [4]
Sulfur	S	32.06 [5] [6]
Silicon Disulfide	SiS_2	~92.22 [1] [7]

Visualization of Molar Mass Calculation

The following diagram illustrates the logical relationship for the calculation of the molar mass of **silicon disulfide** from the atomic masses of its constituent elements.



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Caption: Logical workflow for calculating the molar mass of SiS₂.

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- To cite this document: BenchChem. [A Technical Guide to the Molecular Properties of Silicon Disulfide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085357#silicon-disulfide-molecular-formula-and-molar-mass]

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